

A Comparative Analysis of Isodecyl Diphenyl Phosphate and Other Phosphate Flame Retardants

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

Cat. No.: *B1201121*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **isodecyl diphenyl phosphate** (IDPP) with other commonly used phosphate flame retardants, supported by experimental data. The information is intended to assist in the selection of appropriate flame retardant systems for various polymer applications.

Introduction to Phosphate Flame Retardants

Phosphate esters are a prominent class of halogen-free flame retardants valued for their dual functionality as both flame retardants and plasticizers.[1] Their mechanism of action is complex, involving both condensed-phase and gas-phase activity to inhibit the combustion cycle of polymers.[2] In the condensed phase, they promote the formation of a protective char layer on the material's surface, which acts as a barrier to heat and flammable volatiles.[1] In the gas phase, phosphorus-containing radicals are released, which quench the high-energy radicals ($H\bullet$ and $OH\bullet$) that propagate the flame.[3]

Isodecyl diphenyl phosphate (IDPP) is an alkyl aryl phosphate ester known for its high thermal stability, low volatility, and excellent plasticizing properties.[4] This guide compares its flame retardant efficacy with other widely used phosphate esters, including the triaryl phosphates like triphenyl phosphate (TPP) and oligomeric aryl phosphates such as resorcinol bis(diphenyl phosphate) (RDP) and bisphenol A bis(diphenyl phosphate) (BDP).

Quantitative Comparison of Flame Retardant Performance

The following tables summarize key performance data from standardized flammability tests for various phosphate flame retardants in different polymer systems. It is important to note that the polymer matrix significantly influences the performance of the flame retardant.

Table 1: Physical and Chemical Properties of Selected Phosphate Flame Retardants

Property	Isodecyl Diphenyl Phosphate (IDPP)	Triphenyl Phosphate (TPP)	Resorcinol Bis(diphenyl phosphate) (RDP)	Bisphenol A Bis(diphenyl phosphate) (BDP)
CAS Number	29761-21-5[4]	115-86-6[5]	57583-54-7	5945-33-5[6]
Molecular Formula	C22H31O4P[4]	C18H15O4P[7]	C30H24O8P2	C39H34O8P2[6]
Molecular Weight (g/mol)	390.45[8]	326.28	574.47	692.64[6]
Phosphorus Content (%)	7.9[9]	9.5	10.8	9.0[2]
Appearance	Clear, colorless to pale yellow liquid[4]	White solid flakes[7]	Colorless to light yellow liquid	Colorless liquid[2]
Boiling Point (°C)	>250[4]	245 (decomposes)	-	-
Density (g/cm³)	1.070-1.080 (at 20°C)[10]	1.205	1.31	1.28 (at 25°C)[2]

Table 2: Limiting Oxygen Index (LOI) and UL-94 Vertical Burn Test Results

Flame Retardant (wt%)	Polymer Matrix	LOI (%)	UL-94 Rating (1.6 mm)	Dripping
None	PC/ABS	21.5	V-2	Yes
Triphenyl Phosphate (TPP) (10)	PC/ABS	33.5	V-0	No
Resorcinol bis(diphenyl phosphate) (RDP) (10)	PC/ABS	34.0	V-0	No
Bisphenol A bis(diphenyl phosphate) (BDP) (15)	PC/ABS	24.7	V-1	-
Bisphenol A bis(diphenyl phosphate) (BDP) (20)	PC/ABS	25.4	V-0	No
Isodecyl Diphenyl Phosphate (IDPP) (60 phr)	PVC	28.1	-	-
2-Ethylhexyl diphenyl phosphate (60 phr)	PVC	28.6	-	-
For comparison: Dioctyl phthalate (60 phr)*	PVC	24.0	-	-

*phr: parts per hundred resin

Table 3: Cone Calorimetry Data for PVC Formulations

Additive (phr)	Peak Heat Release Rate (kW/m²)	Time to Peak Heat Release (s)	Char (wt%)	LOI (%)
Diisodecyl phthalate (50)	45.1	35	6.0	23.5
Triaryl phosphate (TAP) (50)	40.8	46	7.7	31.8
TAP/Antimony oxide (50/6)	44.4	70	9.2	32.9
TAP/Zinc borate (50/6)	30.6	54	10.8	34.7
TAP/Antimony oxide/Zinc borate (50/6/6)	23.9	34	18.3	33.3

Table 4: Thermogravimetric Analysis (TGA) Data for PC/ABS Blends

Flame Retardant (wt%)	Td5 (°C) (5% weight loss)	Char Yield at 600°C (%)
None	-	-
Bisphenol A bis(diphenyl phosphate) (BDP) (15)	381.4	18.9
Bisphenol A bis(diphenyl phosphate) (BDP) (25)	386.5	21.2

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below, based on internationally recognized standards.

Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Methodology:

- A small test specimen of specified dimensions is supported vertically in a transparent, heat-resistant glass chimney.
- A mixture of oxygen and nitrogen is introduced at the bottom of the chimney and flows upwards.
- The top edge of the specimen is ignited with a flame.
- The oxygen concentration in the gas mixture is systematically varied, and the burning behavior of the specimen is observed.
- The LOI is the minimum percentage of oxygen at which the specimen sustains combustion for a specified period or burns to a specified length.^{[11][12]} A higher LOI value indicates better flame retardancy.^[13]

UL-94 Vertical Burn Test

Standard: UL-94

Objective: To classify the flammability of plastic materials based on their response to a small open flame under controlled laboratory conditions.

Methodology:

- A rectangular test specimen is held vertically by a clamp at its upper end.
- A calibrated Bunsen burner flame is applied to the lower free end of the specimen for 10 seconds and then removed. The afterflame time (t₁) is recorded.

- Immediately after the flaming ceases, the flame is reapplied for another 10 seconds and then removed. The afterflame time (t_2) and afterglow time are recorded.
- Observations are made regarding whether flaming drips ignite a cotton patch placed below the specimen.
- Materials are classified as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton.[6][14] V-0 is the highest rating for this test.[15]

Thermogravimetric Analysis (TGA)

Standard: ASTM E1131

Objective: To measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere.

Methodology:

- A small amount of the sample is placed in a tared TGA sample pan.
- The pan is placed in a high-precision balance within a furnace.
- The sample is heated according to a controlled temperature program (e.g., a constant heating rate) in a specific atmosphere (e.g., nitrogen or air).[16]
- The mass of the sample is continuously monitored and recorded as a function of temperature.
- The resulting TGA curve provides information on thermal stability, decomposition temperatures, and the amount of non-volatile residue (char).[17]

Cone Calorimetry

Standard: ISO 5660

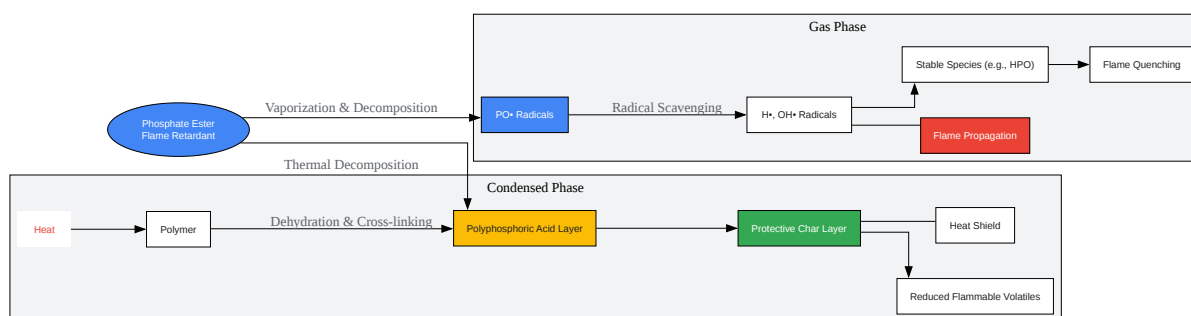
Objective: To determine the heat release rate (HRR) and other fire-related properties of materials when exposed to a controlled level of radiant heat.

Methodology:

- A square specimen (typically 100 mm x 100 mm) is placed in a horizontal orientation below a conical radiant heater.[\[18\]](#)
- The specimen is exposed to a specified heat flux (e.g., 35 or 50 kW/m²).
- The pyrolysis gases evolved from the sample are ignited by a spark igniter.
- The combustion products are collected in a hood and analyzed. The heat release rate is calculated based on the principle of oxygen consumption.
- Key parameters measured include time to ignition (TTI), heat release rate (HRR), peak heat release rate (pHRR), total heat released (THR), mass loss rate, and smoke production rate.
[\[19\]](#)

Visualizations

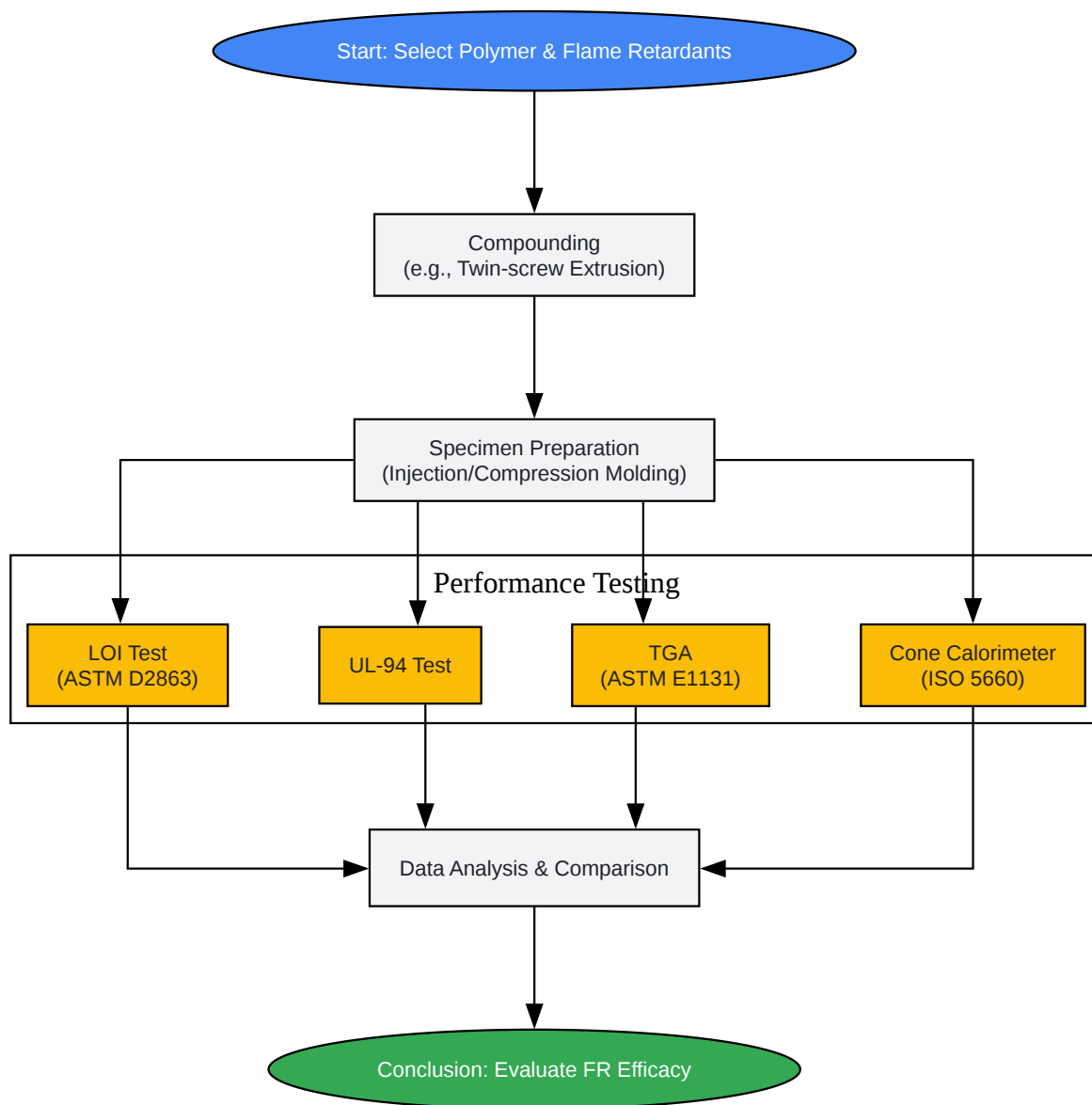
Flame Retardant Mechanisms of Phosphate Esters



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Caption: Mechanism of Phosphate Ester Flame Retardants.

Experimental Workflow for Flame Retardant Evaluation



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Caption: Workflow for Evaluating Flame Retardant Performance.

Conclusion

Isodecyl diphenyl phosphate serves as an effective flame retardant and plasticizer, particularly in flexible PVC applications. The provided data indicates that phosphate esters, as a class, significantly enhance the fire resistance of various polymers. Triaryl and oligomeric phosphates like TPP, RDP, and BDP have demonstrated high efficacy in engineering thermoplastics such as PC/ABS, achieving the highest UL-94 V-0 rating and substantial increases in the Limiting Oxygen Index.

While direct comparative data for IDPP in the same polymer systems is limited in the public domain, its performance in PVC suggests it contributes effectively to flame retardancy. The choice of the most suitable phosphate flame retardant will ultimately depend on the specific polymer, processing conditions, and the required balance of flame retardancy, mechanical properties, and cost. The experimental protocols and mechanisms outlined in this guide provide a framework for conducting further comparative studies to inform material selection.

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